

Safe Disposal of 1H-Indole-2-Carbonitrile: A Comprehensive Guide

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Compound of Interest

Compound Name: 1H-indole-2-carbonitrile

Cat. No.: B1309242

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **1H-indole-2-carbonitrile**, a compound requiring careful handling due to its potential health and environmental hazards. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Safety Data

1H-indole-2-carbonitrile is classified with multiple hazards, underscoring the need for stringent safety protocols. It is harmful if swallowed, inhaled, or comes into contact with skin.^[1]^[2] Furthermore, it can cause serious irritation to the skin and eyes.^[1]^[2] This compound is also recognized as being toxic when in contact with the skin and poses a significant threat to aquatic life, being classified as very toxic.^[3]

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin[3]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1][3]
Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	H400: Very toxic to aquatic life[3]

Personal Protective Equipment (PPE)

Before handling or disposing of **1H-indole-2-carbonitrile**, the following personal protective equipment is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: A NIOSH/MSHA-approved respirator is recommended, especially in situations where dust may be generated.[4]
- Protective Clothing: A lab coat or other suitable protective clothing to prevent skin contact.[4]

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to mitigate risks:

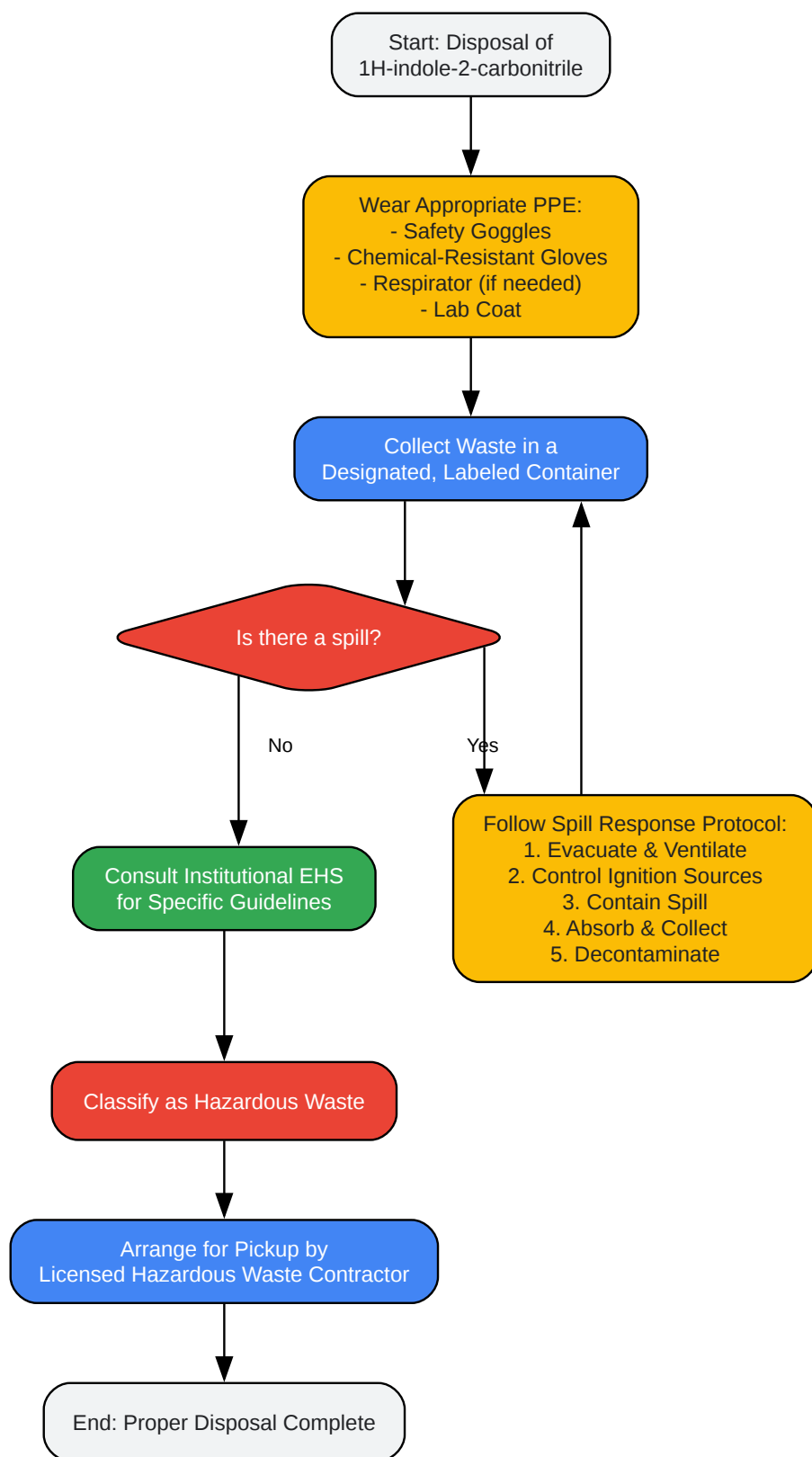
- Evacuate and Ventilate: Immediately clear the area of all non-essential personnel and ensure adequate ventilation.[4]
- Control Ignition Sources: Remove any potential sources of ignition from the vicinity.[4]

- **Contain the Spill:** Prevent the spill from spreading further. Do not allow the chemical to enter drains or watercourses.
- **Absorb and Collect:** For solid spills, carefully sweep or vacuum the material, avoiding dust generation. For solutions, use an inert, non-combustible absorbent material.^[4]
- **Package for Disposal:** Place all contaminated materials into a suitable, clearly labeled container for disposal.^[4]
- **Decontaminate:** Thoroughly clean the spill area and any contaminated equipment.^[4]

Proper Disposal Procedure

Chemical waste generators are responsible for classifying discarded chemicals as hazardous waste in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect waste **1H-indole-2-carbonitrile** and any contaminated materials in a designated, compatible, and properly labeled waste container.
- **Consult Regulations:** Refer to your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.
- **Arrange for Pickup:** Dispose of the contents and container through an approved waste disposal plant or a licensed hazardous waste contractor.^[4]^[5] Do not dispose of this chemical down the drain or in regular trash.^[4]



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Caption: Step-by-step process for the proper disposal of **1H-indole-2-carbonitrile**.

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